

Personal protective equipment for handling L-741626

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Compound of Interest

Compound Name: L-741626

Cat. No.: B1674070

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Essential Safety and Handling Guide for L-741,626

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of L-741,626, a selective D2 dopamine receptor antagonist. Adherence to these procedures is essential for ensuring a safe laboratory environment and maintaining the integrity of your research.

Personal Protective Equipment (PPE)

When handling L-741,626, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

PPE Category	Item	Specification
Eye Protection	Safety Glasses	Must be equipped with side-shields to protect against splashes.
Hand Protection	Chemical-resistant Gloves	Nitrile rubber gloves are recommended. Ensure they are impermeable and resistant to the solvents being used.
Respiratory Protection	N95 Dust Mask	To be used to avoid inhalation of dust or aerosols, especially when handling the powdered form.
Body Protection	Laboratory Coat	A standard laboratory coat should be worn to prevent skin exposure.

Chemical and Physical Properties

A summary of key quantitative data for L-741,626 is provided below for easy reference.

Property	Value
Molecular Weight	340.85 g/mol
Formula	C ₂₀ H ₂₁ ClN ₂ O
Appearance	White solid
Solubility in DMSO	≥20 mg/mL
Solubility in Ethanol	24 mg/mL
Water Solubility	Insoluble
Storage Class	11 - Combustible Solids

Operational Plan: Step-by-Step Handling Procedure

1. Preparation and Weighing:

- Before handling, ensure that the designated workspace is clean and uncluttered.
- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the solid form to avoid dust generation.
- Don all required PPE as specified in the table above.
- When weighing the compound, use a microbalance within a ventilated enclosure to minimize the risk of inhalation.

2. Dissolution:

- Based on experimental requirements, select an appropriate solvent (e.g., DMSO, ethanol).
- Add the solvent to the weighed L-741,626 in a suitable container (e.g., vial or flask).
- If necessary, sonication or gentle warming can be used to aid dissolution. Avoid excessive heat to prevent degradation.
- Ensure the container is securely capped during and after dissolution.

3. Experimental Use:

- Handle all solutions containing L-741,626 with care to avoid splashes and aerosol formation.
- Use appropriate precision instruments (e.g., calibrated micropipettes) for transferring solutions.
- Clearly label all containers with the compound name, concentration, solvent, and date of preparation.

4. Storage:

- Store the solid compound and stock solutions in a cool, dry, and well-ventilated area.

- Recommended storage for the solid form is at room temperature.
- For stock solutions, refer to specific product recommendations, which may include refrigeration or freezing to maintain stability.

Disposal Plan

Proper disposal of L-741,626 and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- Segregate all waste contaminated with L-741,626 from general laboratory waste.
- This includes unused compound, solutions, contaminated PPE (gloves, masks), and disposable labware (e.g., pipette tips, vials).

2. Waste Collection:

- Collect solid waste in a designated, sealed, and clearly labeled hazardous waste container.
- Collect liquid waste in a separate, sealed, and labeled hazardous waste container compatible with the solvents used.

3. Disposal Procedure:

- Dispose of all hazardous waste through your institution's Environmental Health and Safety (EHS) office.
- Follow all local, state, and federal regulations for the disposal of chemical waste.
- Do not pour any solutions containing L-741,626 down the drain.



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Caption: Workflow for the safe handling and disposal of **L-741626**.

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